

# Application Notes: Sergliflozin Etabonate in Glucose Tolerance Testing

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## Compound of Interest

Compound Name: *Sergliflozin Etabonate*

Cat. No.: *B1681633*

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## Introduction

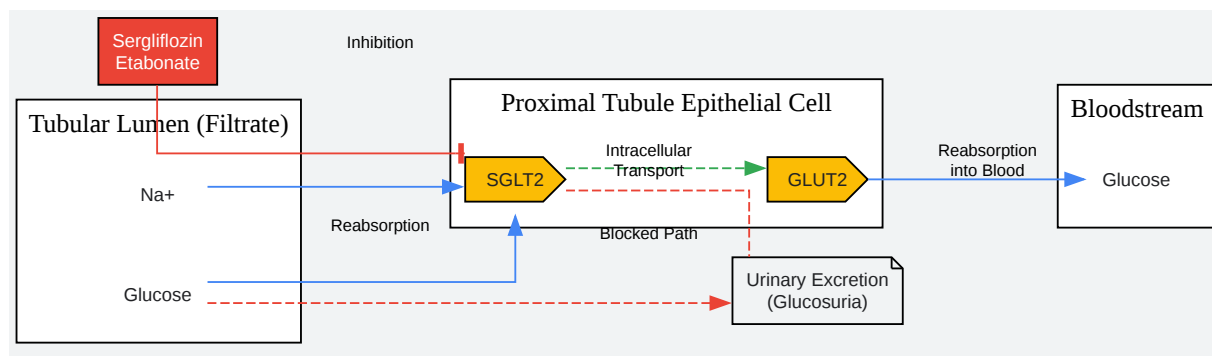
**Sergliflozin etabonate** is an investigational anti-diabetic agent and a selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2).[1][2] SGLT2 is primarily located in the proximal renal tubules and is responsible for approximately 90% of glucose reabsorption from the glomerular filtrate back into the bloodstream.[1][3] By inhibiting SGLT2, **Sergliflozin etabonate** promotes the excretion of glucose in the urine, thereby lowering blood glucose levels.[2] This insulin-independent mechanism of action makes it a subject of interest for the treatment of type 2 diabetes.[4]

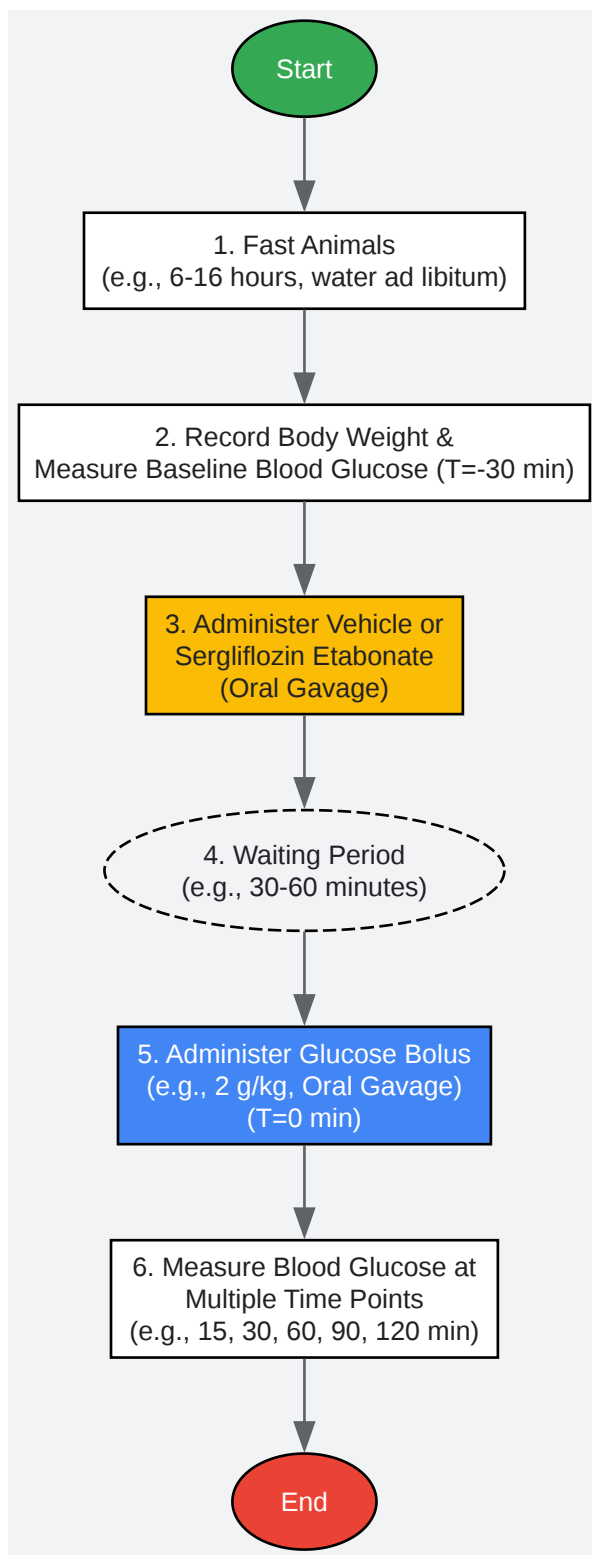
These application notes provide a detailed overview of the use of **Sergliflozin etabonate** in oral glucose tolerance tests (OGTT), a common preclinical and clinical procedure to assess glucose metabolism. The document includes the mechanism of action, experimental protocols, and data presentation guidelines.

## Mechanism of Action of Sergliflozin Etabonate

**Sergliflozin etabonate** is a prodrug that is converted to its active form, sergliflozin.[1] The active metabolite selectively inhibits SGLT2 in the S1 segment of the proximal tubule in the kidney.[5] Normally, SGLT2 cotransports glucose and sodium from the tubular lumen into the epithelial cells. This is followed by the transport of glucose into the interstitial fluid via the GLUT2 transporter.[4]

Inhibition of SGLT2 by sergliflozin disrupts this reabsorption process, leading to increased urinary glucose excretion (glucosuria).[2][5] This reduction in the renal threshold for glucose excretion helps to lower plasma glucose concentrations, independent of insulin secretion or sensitivity.[4] This mechanism not only aids in glycemic control but also has potential ancillary benefits such as modest reductions in body weight and blood pressure.[4]





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